

N-Boc-5-Bromoisindoline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Boc-5-bromoisindoline*

Cat. No.: *B105167*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **N-Boc-5-bromoisindoline** (tert-butyl 5-bromo-1,3-dihydroisindole-2-carboxylate), a key intermediate in pharmaceutical research and development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

N-Boc-5-bromoisindoline is a solid, semi-solid, or liquid substance with the molecular formula $C_{13}H_{16}BrNO_2$ and a molecular weight of 298.18 g/mol. While detailed physical properties are not extensively documented in publicly available literature, the following table summarizes key identifiers for this compound.

Property	Value	Source
IUPAC Name	tert-butyl 5-bromo-1,3-dihydro-2H-isoindole-2-carboxylate	Sigma-Aldrich
CAS Number	201940-08-1	MedChemExpress[1], Sigma-Aldrich
Molecular Formula	C13H16BrNO2	MedChemExpress[1], Sigma-Aldrich
Molecular Weight	298.18	CyclicPharma
Physical Form	Solid or semi-solid or liquid or lump	Sigma-Aldrich
Purity	95%	Sigma-Aldrich

Hazard Identification and GHS Classification

N-Boc-5-bromoisindoline is classified as a hazardous substance. The following table outlines its GHS classification and associated hazard statements.

Classification	Code	Description	Source
Acute toxicity, oral	Category 4	H302: Harmful if swallowed	MedChemExpress[1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation	MedChemExpress[1]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	MedChemExpress[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation	MedChemExpress[1]

Signal Word: Warning[1]

Hazard Pictogram:

 alt text

Handling and Storage Precautions

Proper handling and storage are essential to minimize exposure and ensure the stability of **N-Boc-5-bromoisoindoline**.

Handling:

- Ventilation: Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[1\]](#)
- General Precautions: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)

Storage:

- Conditions: Store in a dry, well-ventilated place. Keep the container tightly closed.
- Temperature: Recommended storage temperature is 2-8°C, sealed in a dry environment.

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures	Source
Ingestion	If swallowed, call a poison center or doctor/physician if you feel unwell. Rinse mouth.	MedChemExpress[1]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.	MedChemExpress[1]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.	MedChemExpress[1]
Inhalation	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.	MedChemExpress[1]

Spill and Disposal Procedures

Spill Response:

In the event of a spill, wear appropriate PPE and ensure adequate ventilation. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

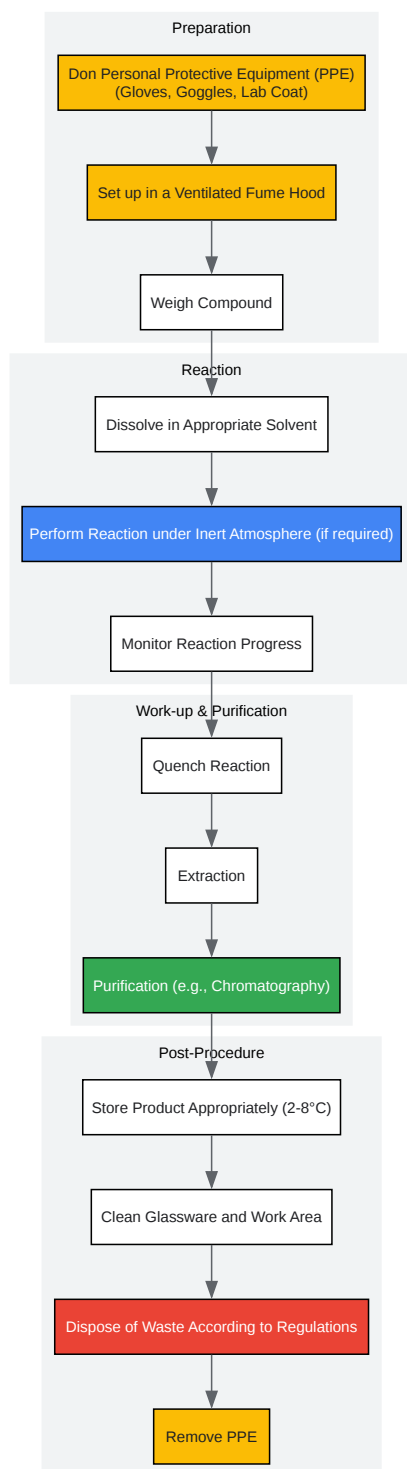
Disposal:

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow the product to enter drains or waterways.

Experimental Workflow and Safety

The following diagram illustrates a general workflow for handling **N-Boc-5-bromoisindoline** in a laboratory setting, emphasizing key safety checkpoints.

General Laboratory Workflow for Handling N-Boc-5-bromoisindoline

[Click to download full resolution via product page](#)Caption: General laboratory workflow for handling **N-Boc-5-bromoisindoline**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) and professional safety training. Always consult the most current SDS for **N-Boc-5-bromoisindoline** from your supplier before use.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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Phone: (601) 213-4426

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